

# GW7845: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: GW7845

Cat. No.: B1672479

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An In-depth Review of the Non-Thiazolidinedione PPAR $\gamma$  Agonist

## Introduction

**GW7845** is a potent and selective, orally active agonist of the Peroxisome Proliferator-Activated Receptor Gamma (PPAR $\gamma$ ), a nuclear receptor that is a key regulator of glucose and lipid metabolism.<sup>[1]</sup> Unlike the thiazolidinedione (TZD) class of PPAR $\gamma$  agonists, **GW7845** is a non-thiazolidinedione, tyrosine-derived compound.<sup>[2]</sup> This distinction is significant as it offers the potential for a different pharmacological profile, possibly mitigating some of the side effects associated with TZDs. This technical guide provides a comprehensive overview of **GW7845**, summarizing its chemical properties, mechanism of action, and key experimental data to support its use in research and drug development.

## Chemical Properties

**GW7845**, with the chemical name (S)-2-(1-carboxy-2-{4-[2-(5-methyl-2-phenyloxazol-4-yl)ethoxy]phenyl}ethylamino)benzoic acid methyl ester, is a synthetic organic compound.<sup>[1]</sup> Its chemical structure and properties are summarized in the table below.

| Property         | Value                                 | Reference |
|------------------|---------------------------------------|-----------|
| Chemical Formula | C29H28N2O6                            | [1]       |
| Molecular Weight | 500.55 g/mol                          | [1]       |
| CAS Number       | 196809-22-0                           | [3]       |
| Appearance       | Not specified in available literature |           |
| Solubility       | Not specified in available literature |           |

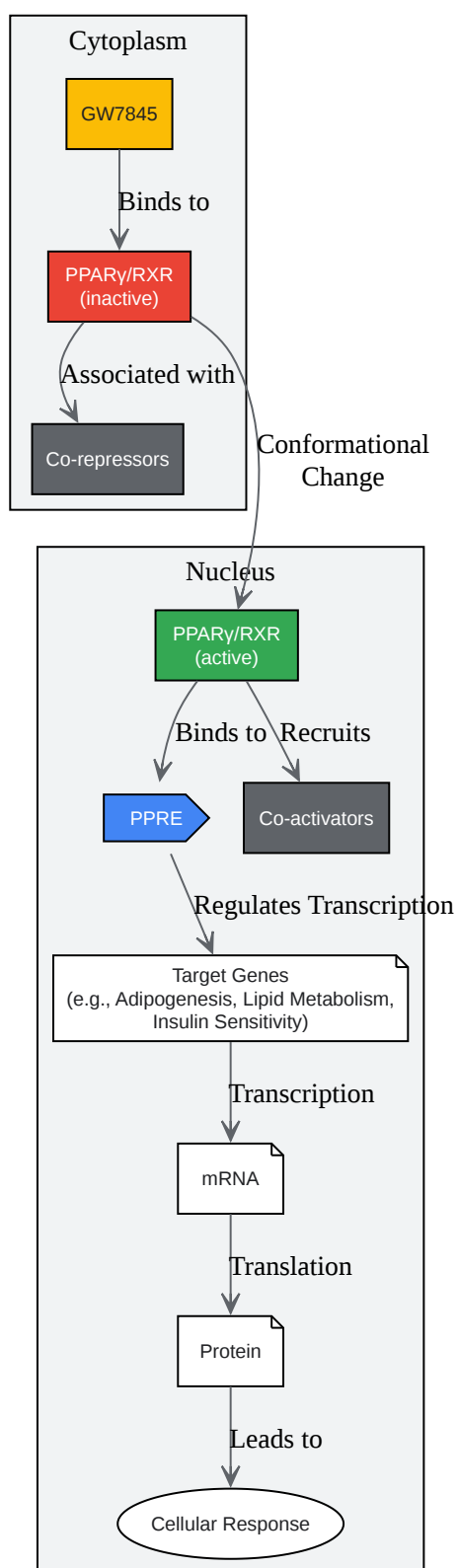
## Mechanism of Action

As a PPAR $\gamma$  agonist, **GW7845** binds to and activates PPAR $\gamma$ . This ligand-activated transcription factor forms a heterodimer with the Retinoid X Receptor (RXR).[4] The **GW7845**-PPAR $\gamma$ /RXR complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, leading to the modulation of their transcription.[4] This ultimately results in the regulation of genes involved in adipogenesis, lipid metabolism, and insulin sensitivity.[5][6]

Beyond its primary action on PPAR $\gamma$ , **GW7845** has also been shown to inhibit voltage-dependent calcium channels (VDCC).[2] This off-target effect may contribute to its overall pharmacological profile.

## Signaling Pathways

The activation of PPAR $\gamma$  by **GW7845** initiates a cascade of signaling events that influence various cellular processes. The canonical PPAR $\gamma$  signaling pathway is depicted below.



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### Canonical PPARγ Signaling Pathway

## In Vitro Studies

### Binding Affinity and Potency

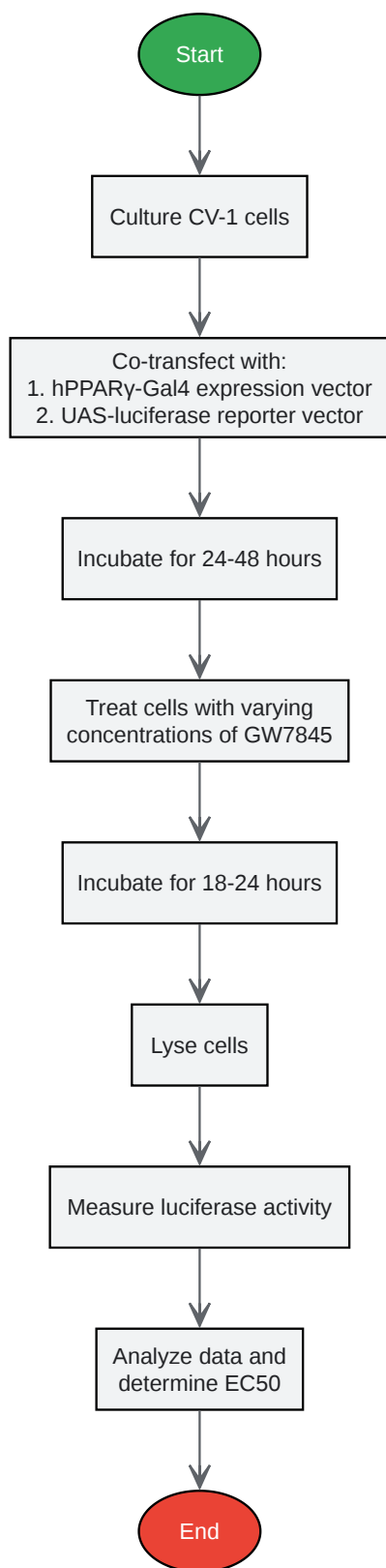
Several studies have characterized the in vitro activity of **GW7845**. The available quantitative data are summarized below. It is important to note that direct comparison of these values should be made with caution due to variations in experimental conditions.

| Parameter                                             | Value       | Cell Line/System                          | Assay Type                                 | Reference           |
|-------------------------------------------------------|-------------|-------------------------------------------|--------------------------------------------|---------------------|
| Inhibitor Constant (K <sub>i</sub> )                  | 3.7 nM      | Not specified                             | Radioligand binding assay                  | <a href="#">[1]</a> |
| EC <sub>50</sub>                                      | 0.71 nM     | CV-1 cells                                | Reporter gene assay (hPPAR $\gamma$ -Gal4) | <a href="#">[2]</a> |
| EC <sub>50</sub>                                      | 1.2 nM      | Not specified                             | Reporter gene assay (mPPAR $\gamma$ )      | <a href="#">[7]</a> |
| IC <sub>50</sub> (vs. VDCC)                           | 3.0 $\mu$ M | Rat mesenteric artery smooth muscle cells | Patch-clamp                                | <a href="#">[8]</a> |
| IC <sub>50</sub> (vs. Rosiglitazone-induced activity) | 110 nM      | CV-1 cells                                | Reporter gene assay                        | <a href="#">[3]</a> |

## Experimental Protocols

### PPAR $\gamma$ Reporter Gene Assay (Illustrative Protocol):

A common method to assess the potency of PPAR $\gamma$  agonists is the reporter gene assay. While the exact protocol used for the 0.71 nM EC<sub>50</sub> value is not detailed in the available abstract, a general workflow can be described.



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### Reporter Gene Assay Workflow

## In Vivo Studies

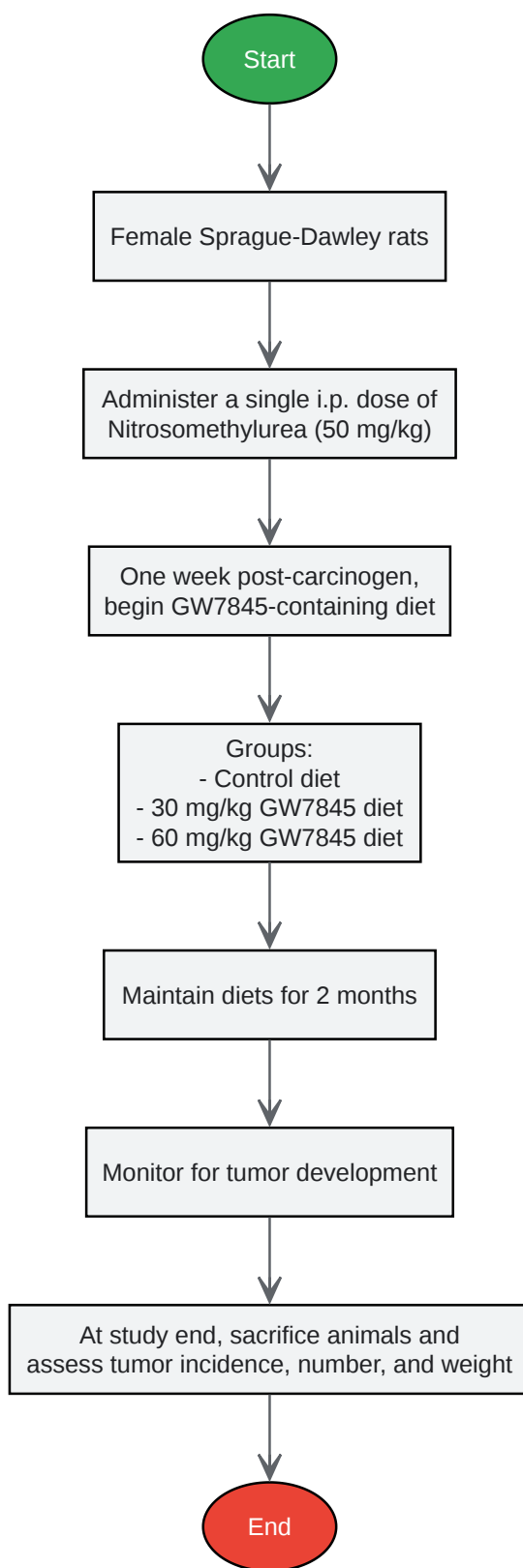
### Mammary Carcinogenesis Inhibition

**GW7845** has been evaluated for its anti-cancer properties in a rat model of mammary carcinogenesis.

| Animal Model               | Carcinogen               | GW7845 Dose            | Duration | Key Findings                                                             | Reference                                |
|----------------------------|--------------------------|------------------------|----------|--------------------------------------------------------------------------|------------------------------------------|
| Female Sprague-Dawley rats | Nitrosomethyl urea (NMU) | 30 or 60 mg/kg of diet | 2 months | Significantly reduced tumor incidence, number, and weight at both doses. | <a href="#">[9]</a> <a href="#">[10]</a> |

Experimental Protocol: Rat Mammary Carcinogenesis Study (Summary):

The following is a summary of the protocol used in the study by Suh et al. (1999).



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### In Vivo Carcinogenesis Study Workflow

## Metabolic Disease Models

**GW7845** has also been investigated in a diet-induced obesity model, demonstrating its potential for treating metabolic disorders.

| Animal Model                     | Diet                  | GW7845 Treatment | Key Findings                                           | Reference |
|----------------------------------|-----------------------|------------------|--------------------------------------------------------|-----------|
| High-fat fed rats                | High-fat diet         | Not specified    | Improved insulin sensitivity.                          | [2]       |
| LDL receptor-deficient male mice | High-cholesterol diet | Not specified    | Strongly inhibited the development of atherosclerosis. | [7]       |

## Safety and Toxicology

Limited information is publicly available regarding the comprehensive safety and toxicology profile of **GW7845**. As with other PPAR $\gamma$  agonists, potential side effects could be a concern and would require thorough investigation in preclinical and clinical studies. One study noted that **GW7845** induces apoptosis in primary pro-B cells and a pro/pre-B cell line, which could contribute to both its potential anti-cancer effects and possible bone marrow toxicity.[3]

## Conclusion

**GW7845** is a potent and selective non-thiazolidinedione PPAR $\gamma$  agonist with demonstrated efficacy in preclinical models of cancer and metabolic disease. Its distinct chemical structure may offer a differentiated pharmacological profile compared to traditional TZDs. The data presented in this guide highlight its potential as a valuable research tool and a starting point for the development of novel therapeutics targeting the PPAR $\gamma$  pathway. Further research is warranted to fully elucidate its detailed mechanism of action, downstream gene targets, pharmacokinetic profile, and long-term safety.

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